

Essential Safety and Operational Guide for Handling 2-Hydroxytetradecanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxytetradecanoic acid

CAS No.: 2507-55-3

Cat. No.: B190465

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Hydroxytetradecanoic acid** (also known as 2-Hydroxymyristic acid) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure research environment.

I. Personal Protective Equipment (PPE)

When handling **2-Hydroxytetradecanoic acid**, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side shields as described by OSHA.[1]	Protects eyes from dust particles and potential splashes.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile, Neoprene). [1]	Prevents direct skin contact with the chemical. It is crucial to regularly inspect gloves for any signs of degradation or perforation.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[1] Required when handling the powder outside of a fume hood or in case of dust formation. A dust mask type N95 (US) is also recommended.[2]	Minimizes the risk of inhaling fine particles of the acid.
Body Protection	Laboratory coat, closed-toe shoes, and long pants. For larger quantities or where significant exposure is possible, wear compatible chemical-resistant gloves and clothing to prevent skin exposure.[1]	Provides a barrier against accidental spills and contamination of personal clothing.

Note on Glove Selection: While specific breakthrough times for **2-Hydroxytetradecanoic acid** are not readily available, nitrile and neoprene gloves generally offer good resistance to organic acids.[3] It is recommended to consult the glove manufacturer's compatibility charts and to replace gloves immediately if they become contaminated.

II. Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks and maintain the integrity of **2-Hydroxytetradecanoic acid**.

A. Handling Protocol:

- **Work Area:** Always handle **2-Hydroxytetradecanoic acid** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[1]
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1] Do not ingest or inhale the substance.[1]
- **Hygiene Practices:** Wash hands thoroughly with soap and water after handling the chemical and before eating, drinking, or smoking. Remove and wash contaminated clothing before reuse.[1]
- **Weighing:** When weighing the solid, do so in a manner that minimizes dust generation. A weighing boat or enclosed balance is recommended.

B. Storage Protocol:

- **Container:** Keep the container tightly closed when not in use.[1]
- **Temperature:** Store in a cool, dry place. The recommended storage temperature is between 2°C and 8°C.[2]
- **Incompatibilities:** Store away from incompatible substances, such as strong oxidizing agents.
- **Labeling:** Ensure the container is clearly and accurately labeled with the chemical name and any relevant hazard warnings.

III. Disposal Plan

The disposal of **2-Hydroxytetradecanoic acid** and its contaminated waste must be conducted in accordance with all applicable local, state, and federal regulations.

A. Chemical Waste:

- Solid Waste: Unused or waste **2-Hydroxytetradecanoic acid** should be collected in a suitable, labeled container for chemical waste. One recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated Materials: Any materials, such as gloves, paper towels, or weighing boats, that come into contact with the chemical should be considered contaminated and disposed of as chemical waste.

B. Empty Containers:

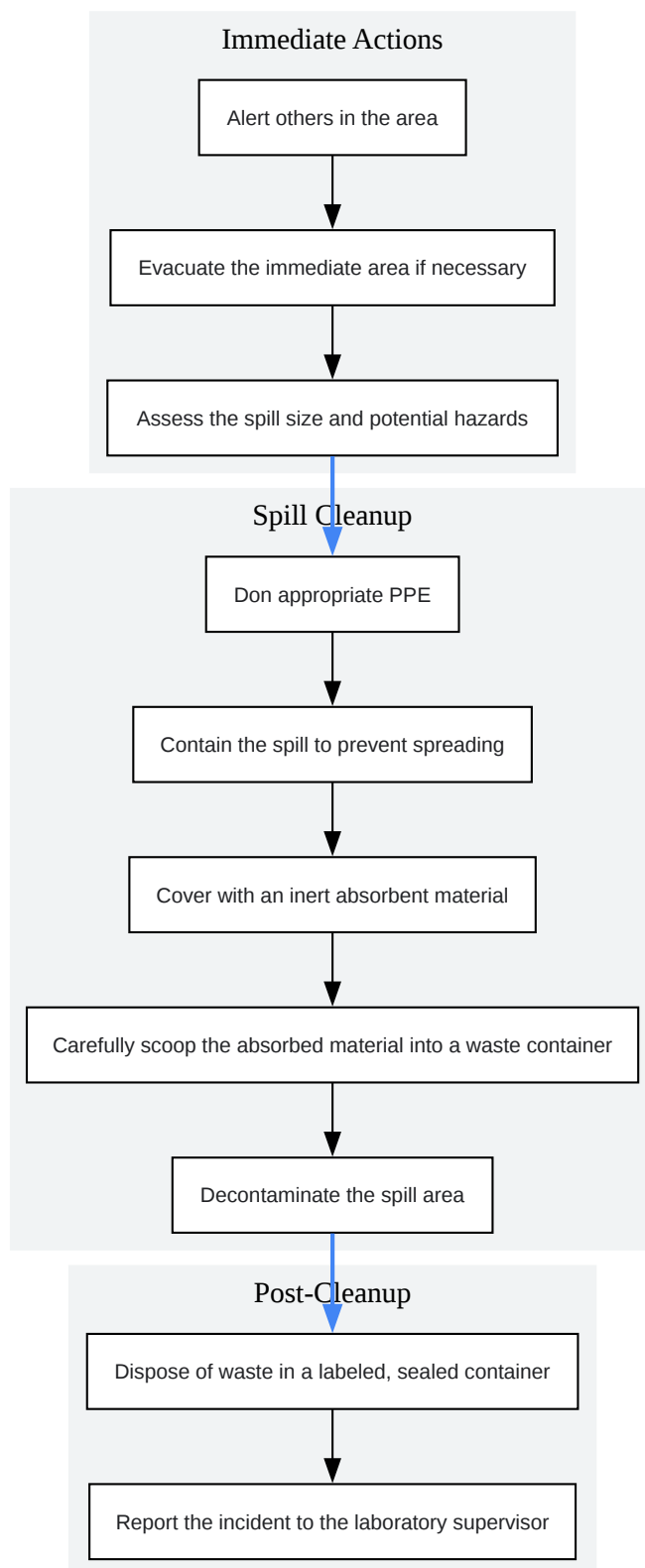
- Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. Once cleaned, the container can be disposed of as regular laboratory glass or plastic waste, depending on the material.

IV. Emergency Procedures: Spill and Exposure

In the event of a spill or personnel exposure, immediate and appropriate action is critical.

A. Spill Response Workflow:

The following diagram outlines the general procedure for responding to a spill of **2-Hydroxytetradecanoic acid**.



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Caption: Workflow for handling a chemical spill.

B. First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting unless directed to do so by medical personnel.

V. Experimental Protocol: General Procedure for Handling a Solid Organic Acid

The following is a generalized protocol for handling a solid organic acid like **2-Hydroxytetradecanoic acid** in a typical laboratory experiment, such as preparing a stock solution.

Objective: To prepare a 10 mM stock solution of **2-Hydroxytetradecanoic acid** in a suitable organic solvent.

Materials:

- **2-Hydroxytetradecanoic acid** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or other appropriate solvent
- Vortex mixer
- Calibrated analytical balance
- Spatula

- Weighing paper or boat
- Volumetric flask (appropriate size)
- Pipettes and sterile tips
- Storage vials

Procedure:

- Preparation: Don all required personal protective equipment (eye protection, gloves, lab coat). Ensure the chemical fume hood is operational.
- Weighing: Tare a clean, dry weighing boat on the analytical balance. Carefully weigh the desired amount of **2-Hydroxytetradecanoic acid** using a clean spatula. Record the exact weight.
- Dissolution: Transfer the weighed solid to the volumetric flask. Add a portion of the solvent (e.g., DMSO) to the flask, ensuring not to fill to the final volume.
- Mixing: Cap the flask and gently swirl or vortex until the solid is completely dissolved. A warm water bath may be used to aid dissolution if necessary, but ensure the compound is heat-stable.
- Final Volume: Once dissolved, add the solvent to the flask up to the calibration mark.
- Homogenization: Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, clearly labeled storage vials. Store the vials at the recommended temperature (-20°C is common for stock solutions to ensure stability).
- Cleanup: Dispose of all contaminated materials (weighing boat, pipette tips, etc.) in the designated chemical waste container. Clean the work area thoroughly.

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